7-Chloro-5-fluoroquinazolin-4-OL synthesis pathway

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Compound of Interest

Compound Name:	*7-Chloro-5-fluoroquinazolin-4-OL*
Cat. No.:	*B13943527*

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Executive Summary

The **7-chloro-5-fluoroquinazolin-4-ol** scaffold is a high-value pharmacophore in medicinal chemistry, particularly in the development of EGFR, VEGFR, and aurora kinase inhibitors. While the quinazolinone core is ubiquitous, the specific 5-fluoro substitution introduces unique steric and electronic challenges that differentiate its synthesis from generic quinazoline protocols.

This guide details the optimal synthetic pathway for **7-chloro-5-fluoroquinazolin-4-ol** (also referred to as 7-chloro-5-fluoro-4(3H)-quinazolinone). It prioritizes the Formamidine Acetate Cyclization Route due to its superior impurity profile and scalability compared to traditional high-temperature formamide condensations.

Key Technical Insight: The presence of a fluorine atom at the C5 position (derived from the C6-position of the anthranilic acid precursor) exerts an inductive withdrawing effect and steric hindrance on the adjacent nitrogen. Consequently, standard cyclization protocols often suffer from incomplete conversion or require forcing conditions. This guide addresses these kinetic barriers.

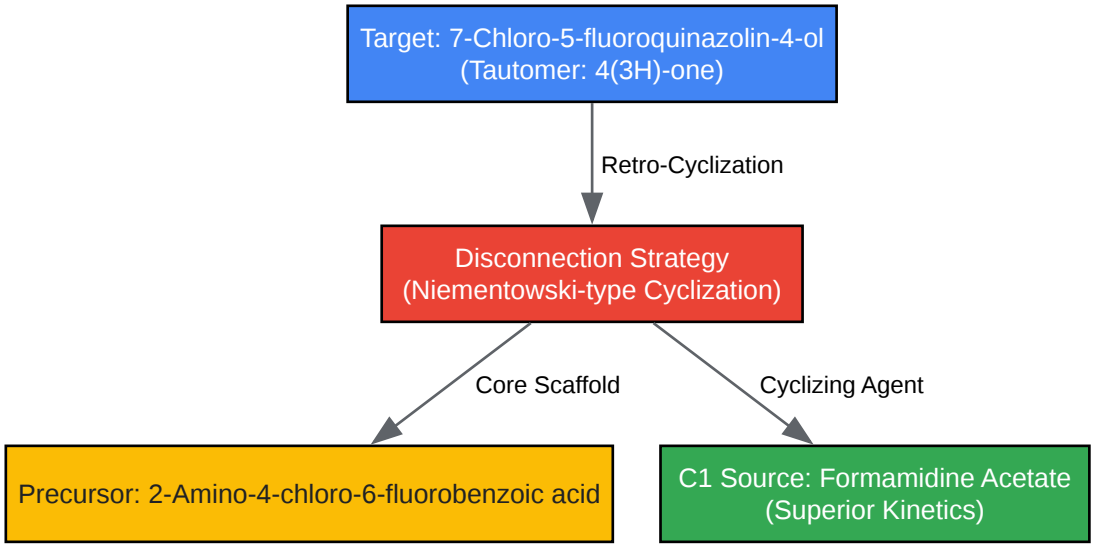
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Retrosynthetic Analysis & Structural Logic

To understand the synthesis, we must first map the atomic lineage from precursor to product. The target molecule exists in a tautomeric equilibrium between the "enolic" 4-ol form and the "keto" 4-one form.

- Target: **7-Chloro-5-fluoroquinazolin-4-ol**
- Primary Disconnection: C2–N3 and C2–N1 bonds.
- Key Intermediate: 2-Amino-4-chloro-6-fluorobenzoic acid.
- C1 Synthon: Formamidine acetate (preferred) or Formamide.

Diagram 1: Retrosynthetic Pathway & Atom Mapping



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Caption: Retrosynthetic breakdown showing the convergence of the anthranilic acid derivative and the C1 synthon.

Core Synthesis: The Formamidine Acetate Route

While traditional methods utilize neat formamide at 160°C, that route is prone to sublimation issues and thermal degradation. The Formamidine Acetate method allows for lower

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temperatures (refluxing ethanol or methoxyethanol) and cleaner workup.

Reaction Scheme

Reaction: 2-Amino-4-chloro-6-fluorobenzoic acid + Formamidine Acetate

7-Chloro-5-fluoroquinazolin-4-ol + AcOH + NH

Critical Process Parameters (CPPs)

Parameter	Specification	Rationale
Stoichiometry	1.0 equiv Acid : 1.5–2.0 equiv Formamidine	Excess formamidine drives the equilibrium forward, compensating for sublimation/decomposition.
Solvent	2-Methoxyethanol (EGME) or Ethanol	EGME (bp 124°C) provides sufficient thermal energy to overcome the 6-F steric barrier without degrading the product.
Temperature	80°C – 125°C (Reflux)	Temperatures <80°C result in stalled intermediates (uncyclized amides).
Reaction Time	4 – 16 Hours	Monitored by HPLC. The 5-F substituent slows the final ring closure compared to non-fluorinated analogs.

Step-by-Step Experimental Protocol

Step 1: Charge Reactor

- To a clean, dry 3-neck round bottom flask equipped with a mechanical stirrer, reflux condenser, and internal temperature probe, charge 2-Amino-4-chloro-6-fluorobenzoic acid (1.0 wt).

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- Add 2-Methoxyethanol (5.0 – 8.0 volumes). Note: Ethanol can be used but may require longer reaction times due to lower boiling point.

Step 2: Reagent Addition

- Add Formamidine Acetate (1.5 molar equivalents) to the slurry at room temperature.
- Observation: The slurry may thicken slightly as the salt dissolves/suspends.

Step 3: Cyclization (Thermal Phase)

- Heat the mixture to reflux (approx. 120–125°C for EGME).
- Maintain reflux for 6–12 hours.
- IPC (In-Process Control): Sample every 2 hours for HPLC.
  - Target: < 1.0% Area starting material.
  - Common Intermediate: Look for the uncyclized formimidoylamino intermediate. If this persists, add 0.2 equiv Formamidine Acetate and continue heating.

Step 4: Workup and Isolation

- Cool the reaction mass to 20–25°C. The product, **7-chloro-5-fluoroquinazolin-4-ol**, typically precipitates out of the solution as a white to off-white solid.
- Add Water (5.0 volumes) slowly to complete precipitation and dissolve residual salts (ammonium acetate).
- Stir at 0–5°C for 1 hour.
- Filter the solids.[1][2][3][4][5]
- Wash the cake with Water (2 x 2 vol) followed by cold Ethanol (1 x 1 vol) to remove organic impurities.

Step 5: Drying

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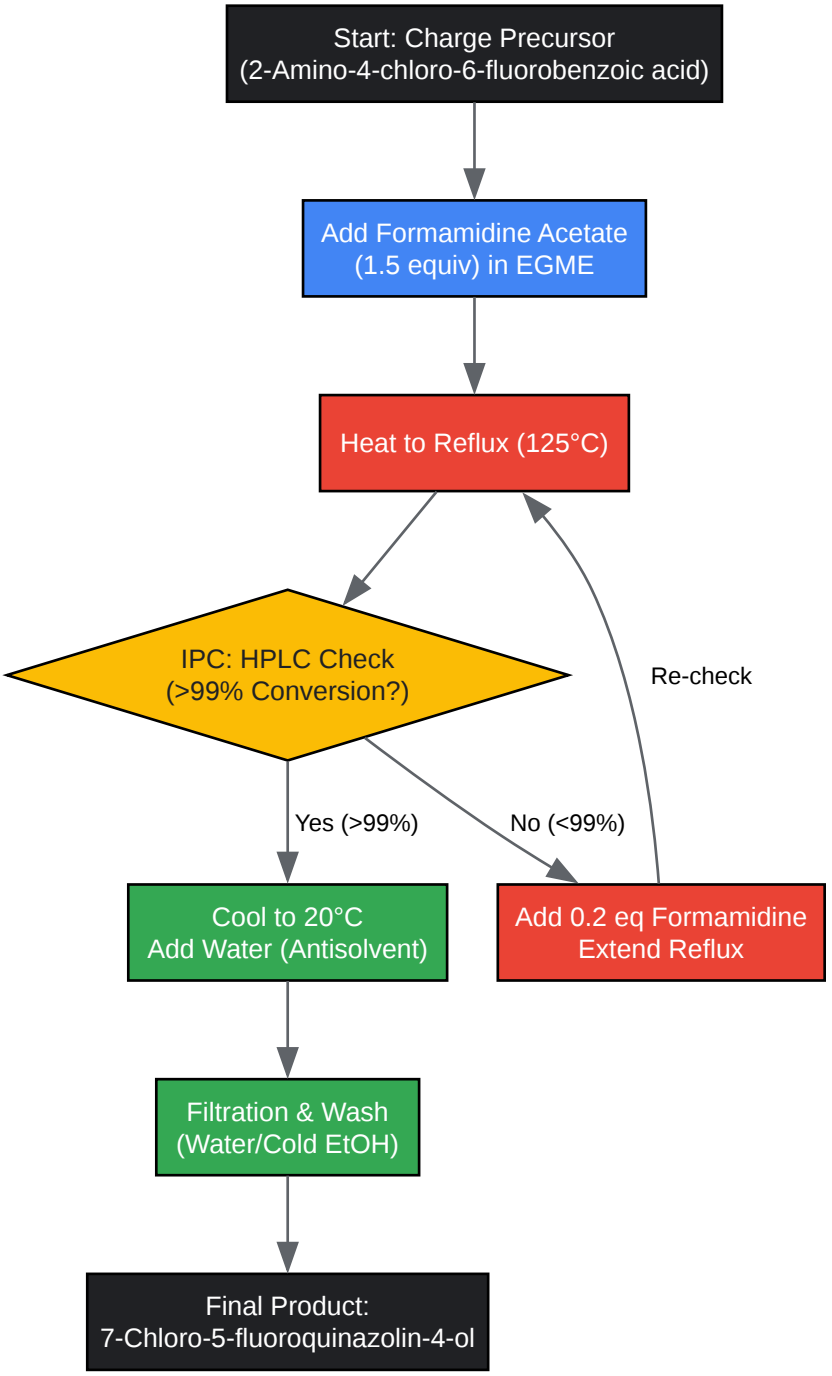
- Dry in a vacuum oven at 50–60°C for 12 hours.
- Expected Yield: 85–92%.
- Purity: >98% (HPLC).

Workflow Visualization

The following diagram illustrates the logical flow of the synthesis and critical decision points during the reaction.

Diagram 2: Synthetic Workflow & Decision Logic

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Caption: Operational workflow for the synthesis, emphasizing the IPC loop to ensure complete cyclization.

Scientific Validation & Troubleshooting

The "5-Fluoro" Effect

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In standard quinazoline synthesis, the amine is highly nucleophilic. However, the fluorine at position 6 of the benzoic acid (position 5 of the quinazoline) is electron-withdrawing.

- Consequence: The nucleophilicity of the aniline nitrogen is reduced.
- Solution: This validates the choice of Formamidine Acetate over simple Formamide. Formamidine is a more active electrophile (protonated imine character), facilitating the initial attack by the deactivated aniline nitrogen.

Tautomerism and Downstream Utility

While the target is named "quinazolin-4-ol" (hydroxyl form), in the solid state and polar solvents, it exists predominantly as the "quinazolin-4(3H)-one" (carbonyl form).

- Self-Validating Step: 1H NMR will show a broad singlet around 12.0–13.0 ppm, characteristic of the N-H proton of the amide tautomer, rather than an O-H signal.
- Utility: To utilize this molecule in drug synthesis (e.g., coupling with anilines), it is almost always converted to 4,7-dichloro-5-fluoroquinazoline using POCl

  or SOCl

  . The "4-ol" nomenclature is retained to indicate its readiness for this chlorination.

Impurity Profile

- Dimer Formation: Prolonged heating at excessive temperatures (>150°C) can lead to dimerization. The Formamidine route (125°C) minimizes this.
- Unreacted Intermediate: If the reaction is quenched too early, the N-formimidoyl intermediate will be isolated. This is water-soluble to an extent but can contaminate the cake. The water wash in Step 4 is critical to remove this.

References

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